Sangivamycin's Inhibition of Protein Kinase C: A Technical Guide

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Compound of Interest	
Compound Name:	*Sangivamycin*
CAS No.:	*18417-89-5; 21090-35-7*
Cat. No.:	*B15540973*

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This technical guide provides an in-depth overview of the mechanism of action of **Sangivamycin**, a pyrrolopyrimidine nucleoside antibiotic, with a specific focus on its interaction with Protein Kinase C (PKC). This document summarizes key quantitative data, details relevant experimental methodologies, and illustrates the signaling pathways involved.

Core Mechanism of Action

Sangivamycin is a potent inhibitor of Protein Kinase C (PKC), a family of serine/threonine kinases crucial in cellular signal transduction.[1][2] Its primary mechanism of inhibition is through competitive binding with ATP at the catalytic domain of PKC.[1] **Sangivamycin** does not interfere with the binding of lipid cofactors such as phosphatidylserine and diacylglycerol, nor does it affect the binding of phorbol esters to the regulatory domain.[1] This specificity of action makes it a valuable tool for studying PKC-dependent signaling pathways.

The inhibition by **Sangivamycin** is selective for PKC over other kinases like cAMP-dependent protein kinase (PKA), highlighting its potential for targeted therapeutic applications.[1] Studies

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have shown that by inhibiting PKC, **Sangivamycin** can suppress downstream signaling molecules, including the phosphorylation of Erk1/2 and Akt, which are pivotal in cell proliferation and apoptosis.

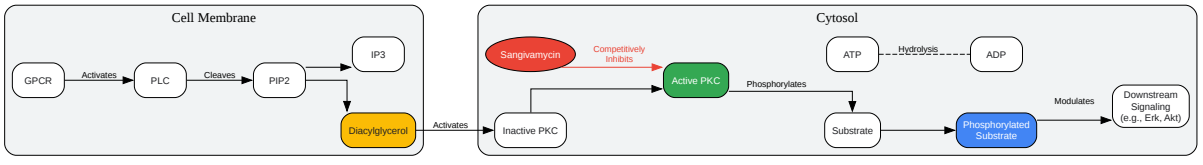
Quantitative Inhibition Data

The inhibitory potency of **Sangivamycin** against Protein Kinase C has been quantitatively characterized. The following table summarizes the key inhibition constants (Ki) for **Sangivamycin**.

Target Enzyme	Inhibition Constant (Ki)	Competitive with	Non-competitive with	Reference
Native Protein Kinase C	11 µM	ATP	Histone, Phosphatidylserine, Diacylglycerol	
Catalytic Fragment of PKC	15 µM	ATP	Not Applicable	

Signaling Pathway

The following diagram illustrates the established mechanism of **Sangivamycin**'s inhibitory action on the Protein Kinase C signaling pathway.



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